

An In-depth Technical Guide on the Research Implications of Fluacrypyrim

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Compound of Interest

Compound Name: Flusulfamide

Cat. No.: B009513

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Disclaimer: The molecular formula provided in the topic, C₁₃H₇Cl₂F₃N₂O₄S, did not correspond to a readily identifiable compound in scientific literature. However, extensive research has been conducted on a structurally related compound, Fluacrypyrim (C₂₀H₂₁F₃N₂O₅), which aligns with the broader query's focus on a trifluoromethyl-containing N-heterocyclic compound with applications in biological research. This guide will focus on Fluacrypyrim, a compound with significant implications in agricultural and biomedical research.

Fluacrypyrim is a synthetic compound initially developed as a fungicide and acaricide for agricultural use.^[1] Its mechanism of action and biological activities have since garnered interest in biomedical research, particularly in oncology and radio-protective studies. This document provides a comprehensive overview of Fluacrypyrim, its mechanism of action, experimental data, and relevant protocols for researchers, scientists, and drug development professionals.

Physicochemical Properties of Fluacrypyrim

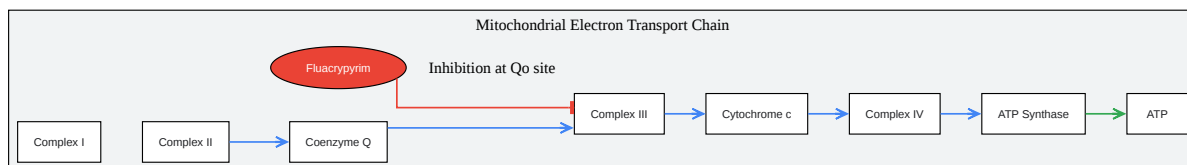
Property	Value	Reference
Molecular Formula	C20H21F3N2O5	[2]
Molecular Weight	426.39 g/mol	[2]
CAS Number	229977-93-9	[3]
IUPAC Name	methyl (E)-2-(2-(((2-isopropoxy-6-(trifluoromethyl)pyrimidin-4-yl)oxy)methyl)phenyl)-3-methoxyacrylate	[3]
Appearance	White powder	[4]

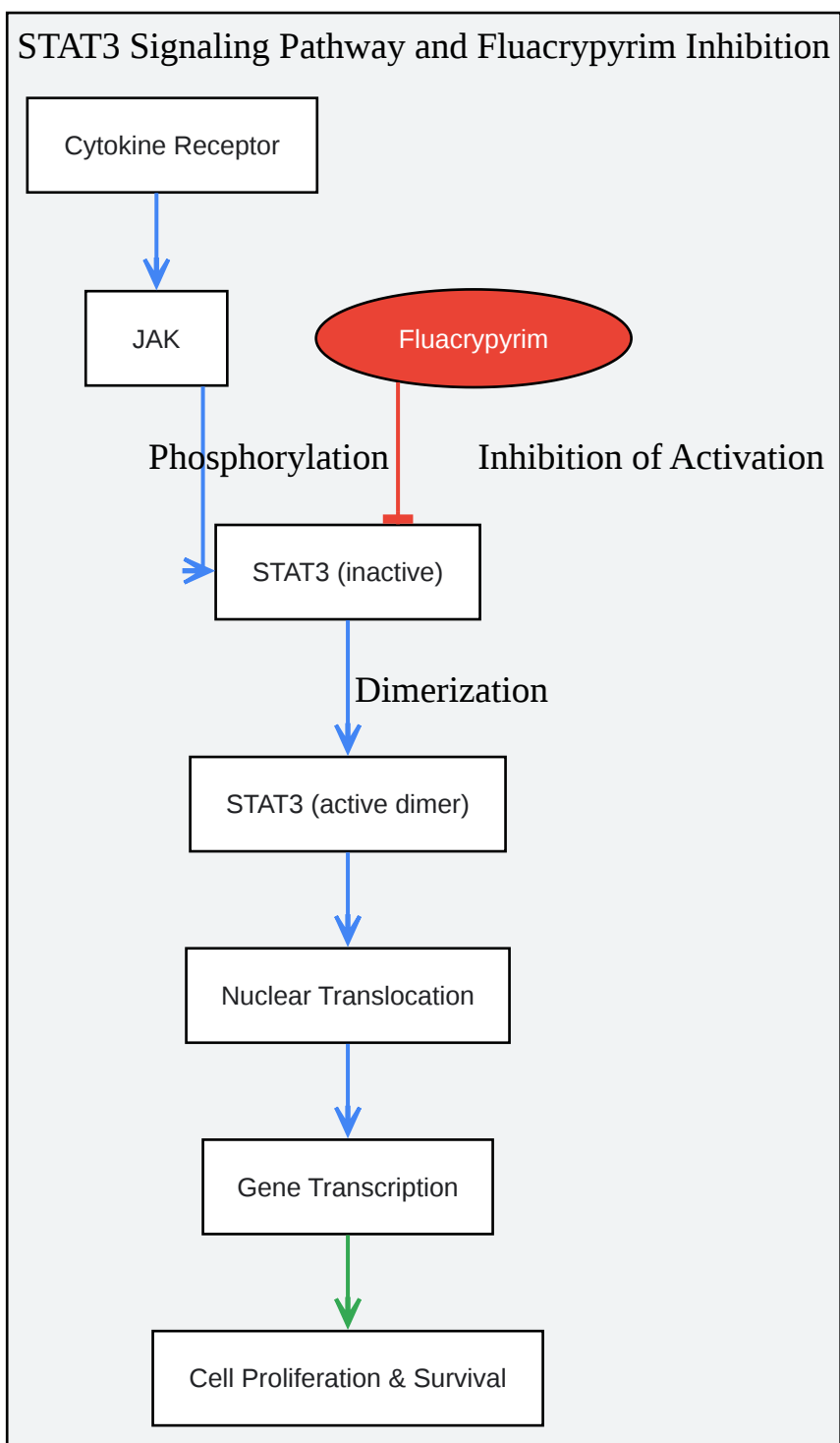
Core Mechanism of Action

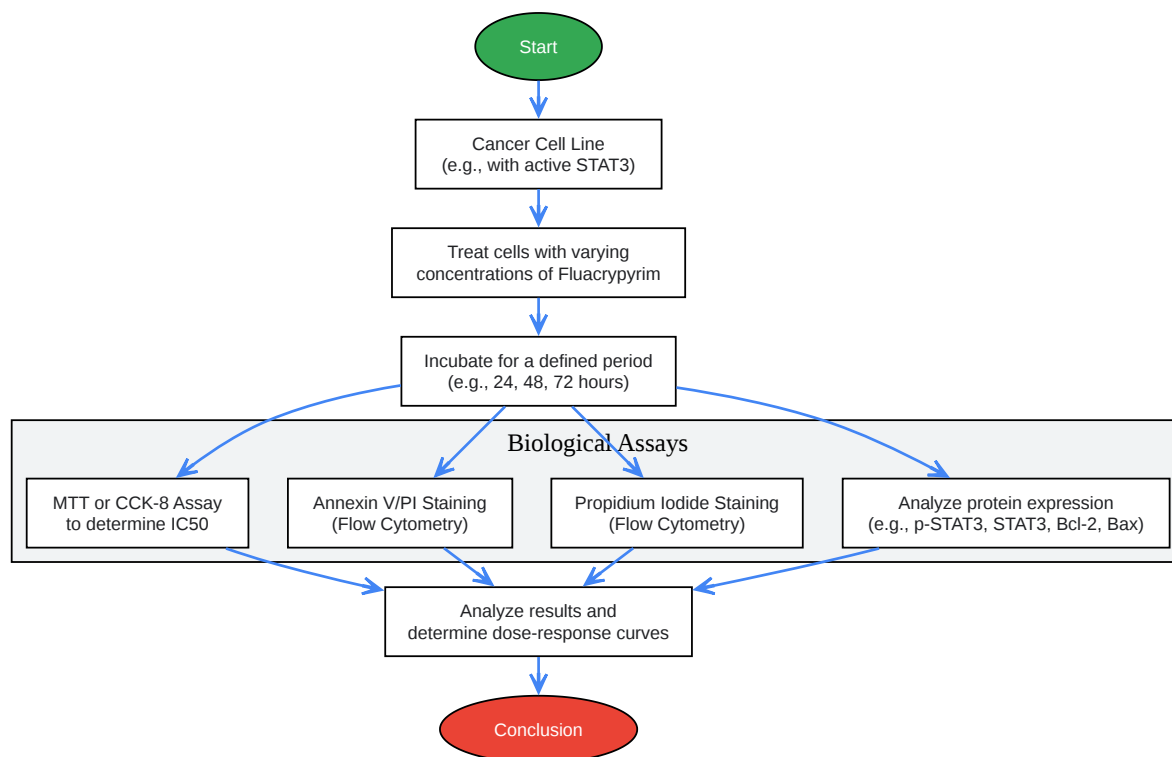
Fluacrypyrim's primary mode of action is the inhibition of the mitochondrial electron transport chain at complex III (also known as the cytochrome-bc1 complex).[1][5] This inhibition occurs at the Quinone outside (Qo) site, disrupting cellular respiration and leading to a decrease in ATP production, which is essential for cellular energy.[2][4] This disruption of mitochondrial function is the basis for its efficacy as a fungicide and acaricide, effectively starving the target organisms of energy.[1][2]

Beyond its effects on mitochondrial respiration, Fluacrypyrim has been identified as a novel inhibitor of STAT3 (Signal Transducer and Activator of Transcription 3) activation.[3]

Constitutively active STAT3 is a hallmark of many cancers, promoting cell proliferation, survival, and angiogenesis. Fluacrypyrim's ability to inhibit STAT3 signaling makes it a compound of interest for cancer research.[2]







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References

- 1. mdpi.com [mdpi.com]
- 2. Buy Fluacrypyrim | 229977-93-9 [smolecule.com]

- 3. medkoo.com [medkoo.com]
- 4. Fluacrypyrim [sitem.herts.ac.uk]
- 5. Fluacrypyrim | C₂₀H₂₁F₃N₂O₅ | CID 9954185 - PubChem [pubchem.ncbi.nlm.nih.gov]
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